

Technical Guide: Methyl Linolelaidate – Physicochemical Identity & Analytical Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl linolelaidate

CAS No.: 11068-03-4

Cat. No.: B7802225

[Get Quote](#)

Executive Summary

Methyl linolelaidate (Methyl trans,trans-9,12-octadecadienoate) acts as a critical reference standard in the quantification of trans-fatty acids (TFAs). Unlike its naturally abundant isomer, methyl linoleate (cis,cis), the trans,trans geometry of **methyl linolelaidate** alters its thermodynamic stability, packing density in biological membranes, and chromatographic retention time.

This guide provides a definitive physicochemical profile, a validated GC-FID analytical workflow, and an overview of the biological implications of this compound in lipidomic research.

Part 1: Physicochemical Identity[1]

Methyl linolelaidate is the methyl ester of linolelaidic acid.[1][2][3] Its rigid trans double bonds prevent the "kinking" observed in cis isomers, leading to higher intermolecular Van der Waals forces.

Table 1: Core Chemical Specifications

Parameter	Specification	Notes
Chemical Name	Methyl linolelaidate	IUPAC: Methyl (9E,12E)-octadeca-9,12-dienoate
CAS Number	2566-97-4	Specific to the trans,trans isomer
Molecular Formula	C ₁₉ H ₃₄ O ₂	Identical to methyl linoleate (isomer)
Molecular Weight	294.47 g/mol	Calculated based on standard atomic weights
Physical State	Liquid (at 20°C)	Higher viscosity/melting point than cis isomer
Solubility	Ethanol, Hexane, Chloroform	Immiscible in water
Storage	-20°C (Desiccated)	Prone to auto-oxidation, though less than cis forms

Stereochemical Configuration

The biological and analytical distinctiveness of **methyl linolelaidate** stems from its geometry.

- Methyl Linoleate (cis,cis): Bent structure; packs loosely; lower melting point; essential nutrient.
- **Methyl Linolelaidate** (trans,trans): Linear structure; packs tightly (similar to saturated fats); associated with metabolic disruption.

Part 2: Analytical Methodology (GC-FID)

The separation of **methyl linolelaidate** from the cis isomer and other C18 FAMES (Fatty Acid Methyl Esters) requires specific chromatographic conditions. Standard non-polar columns (e.g., DB-1, DB-5) often fail to resolve the cis and trans peaks adequately.

Protocol: High-Resolution Separation of Trans-FAMES

Principle: Separation is achieved using a highly polar stationary phase (typically biscyanopropyl polysiloxane). The strong dipole-dipole interaction between the cyano groups of the stationary phase and the pi-electrons of the double bonds retards the elution of cis isomers more effectively than trans isomers.

Reagents:

- Standard: **Methyl linolelaidate** (>99% purity).[2]
- Solvent: n-Heptane or Isooctane (HPLC Grade).
- Internal Standard: Methyl Heneicosanoate (C21:0) (Optional for quantification).

Instrument Parameters:

Component	Setting	Rationale
Column	SP-2560 or CP-Sil 88 (100 m × 0.25 mm × 0.20 µm)	100m length is critical for baseline resolution of complex isomer clusters.
Carrier Gas	Hydrogen (Linear velocity: 30-35 cm/s)	Provides sharper peaks and faster elution than Helium at equivalent resolution.
Inlet	Split Injection (50:1 to 100:1) @ 250°C	Prevents column overload; ensures narrow band formation.
Detector	FID @ 260°C	Universal response for hydrocarbons; high sensitivity.

Temperature Program (Thermal Gradient):

- Initial: 140°C (Hold 5 min) – Promotes solvent focusing.
- Ramp 1: 4°C/min to 240°C.
- Final: 240°C (Hold 15 min) – Elutes high MW contaminants.

Visualizing the Analytical Workflow

The following diagram outlines the critical path from sample preparation to data validation.



[Click to download full resolution via product page](#)

Figure 1: Critical path for the extraction, derivatization, and chromatographic resolution of **Methyl Linoleate**.

Part 3: Biological Implications & Toxicology[1]

Researchers utilizing **methyl linoleate** are typically investigating lipid metabolism or oxidative stress.

Membrane Dynamics

Due to its linear geometry, **methyl linoleate** incorporates into phospholipid bilayers more like a saturated fat (e.g., stearate) than a polyunsaturated fat.

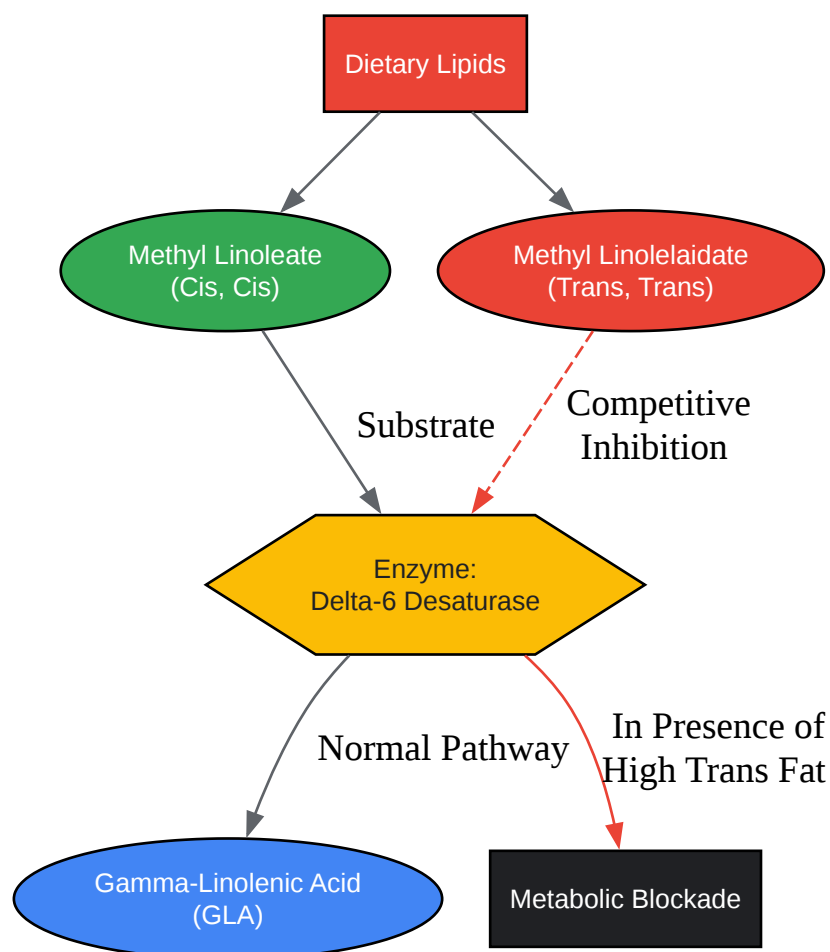
- Effect: Increases membrane order parameter (rigidity).
- Consequence: Reduced fluidity can impair the function of membrane-bound proteins and signal transduction pathways.

Metabolic Inhibition

Methyl linoleate acts as a competitive inhibitor in the arachidonic acid cascade.

- Mechanism: It competes with cis-linoleate for the enzyme $\Delta 6$ -desaturase.
- Result: Reduced biosynthesis of downstream eicosanoids (prostaglandins, leukotrienes), which can alter inflammatory responses.

Pathway Visualization: Competitive Inhibition



[Click to download full resolution via product page](#)

Figure 2: Competitive inhibition mechanism where **Methyl Linoleate** disrupts normal fatty acid desaturation.

References

- National Center for Biotechnology Information (NCBI). (n.d.). **Methyl linoleate** (Compound).[1][2][4][5][6] PubChem.[7] Retrieved October 26, 2023, from [\[Link\]](#)
- American Oil Chemists' Society (AOCS). (2017). Official Method Ce 1h-05: Determination of cis-, trans-, Saturated, Monounsaturated and Polyunsaturated Fatty Acids in Vegetable or Non-Ruminant Animal Oils and Fats by Capillary GLC. AOCS.org. from [\[Link\]](#)
- Kinsella, J. E., et al. (1981). Dietary trans fatty acids and prostaglandin biosynthesis. *Biochimica et Biophysica Acta (BBA) - Lipids and Lipid Metabolism*. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. CAS 2566-97-4: Methyl linolelaidate | CymitQuimica](#) [[cymitquimica.com](https://www.cymitquimica.com)]
- [3. Buy Methyl linolelaidate | 2462-85-3](#) [[smolecule.com](https://www.smolecule.com)]
- [4. agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- [5. LINOLELAIDIC ACID METHYL ESTER | 2566-97-4](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- [6. ez.restek.com](https://www.ez.restek.com) [[ez.restek.com](https://www.ez.restek.com)]
- [7. GSRS](https://www.gsrs.ncats.nih.gov) [[gsrs.ncats.nih.gov](https://www.gsrs.ncats.nih.gov)]
- To cite this document: BenchChem. [Technical Guide: Methyl Linolelaidate – Physicochemical Identity & Analytical Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7802225/docs#technical-guide-methyl-linolelaidate-physicochemical-identity-analytical-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)